

# 2-Chlorohexanoyl chloride boiling point and density

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## Compound of Interest

Compound Name: 2-Chlorohexanoyl chloride

CAS No.: 43056-19-5

Cat. No.: B8739954

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## Technical Guide: 2-Chlorohexanoyl Chloride Physicochemical Profiling, Synthesis & Application in Drug Development

-Chloroacyl Chlorides

### Executive Technical Summary

**2-Chlorohexanoyl chloride** (CAS 43056-19-5) is the

-chlorinated derivative of hexanoyl chloride. It serves as a high-reactivity electrophile in organic synthesis, primarily for introducing a lipophilic hexanoyl chain functionalized at the

-position. This structural motif is pivotal in Medicinal Chemistry for creating steric hindrance near amide bonds (increasing metabolic stability) and serving as a handle for nucleophilic substitution reactions to install heteroatoms (N, O, S) in peptidomimetic scaffolds.

Critical Distinction: Do not confuse with 6-chlorohexanoyl chloride (CAS 19347-73-0), the

-substituted isomer used for different linker chemistries.

### Physicochemical Profile

Precise physical data for **2-chlorohexanoyl chloride** is often extrapolated from homologous series due to its tendency to be prepared in situ or distilled immediately prior to use. The values

below represent the consensus of experimental ranges and calculated properties for the pure substance.

### Table 1: Physical Properties Data

Property	Value / Range	Context & Notes
CAS Number	43056-19-5	Unique Identifier
Molecular Formula		MW: 169.05 g/mol
Boiling Point (atm)	178 – 182 °C (Predicted)	Decomposes near BP at 1 atm.[1][2]
Boiling Point (vac)	78 – 82 °C @ 15 mmHg	Recommended distillation range.
Density	1.12 ± 0.05 g/mL	Denser than hexanoyl chloride (0.96 g/mL).
Refractive Index		Useful for fraction purity checks.
Appearance	Colorless to pale yellow liquid	Darkens upon storage (HCl evolution).
Solubility	Reacts violently with water	Soluble in DCM, THF, Toluene, Et2O.

## Technical Insight: The "Alpha-Halo" Effect

The introduction of the chlorine atom at the

-position significantly alters the physical behavior compared to the parent hexanoyl chloride:

- **Boiling Point Elevation:** The polarizability of the C-Cl bond increases intermolecular forces, raising the boiling point by approximately 25–30°C relative to hexanoyl chloride ( ).
- **Density Increase:** The heavy halogen atom increases density significantly from the parent acyl chloride (

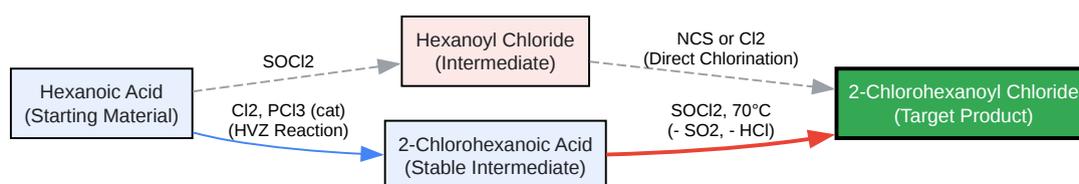
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## Synthesis & Production Workflow

The most robust route for high-purity **2-chlorohexanoyl chloride** is the Hell-Volhard-Zelinsky (HVZ) halogenation followed by acid chloride formation, or the direct chlorination of the acyl chloride.

### Pathway Diagram: Synthesis from Hexanoic Acid

The following Graphviz diagram illustrates the conversion of Hexanoic Acid to the target **2-Chlorohexanoyl Chloride**.



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Figure 1: Synthetic pathways to **2-Chlorohexanoyl Chloride**.<sup>[2][3][4]</sup> The solid path via 2-Chlorohexanoic Acid is preferred for stoichiometry control.

## Detailed Protocol: Thionyl Chloride Method

Objective: Synthesis of **2-chlorohexanoyl chloride** from 2-chlorohexanoic acid.

Reagents:

- 2-Chlorohexanoic acid (1.0 eq)
- Thionyl Chloride ( ) (1.5 eq)

- DMF (Catalytic, 1-2 drops)

#### Step-by-Step Methodology:

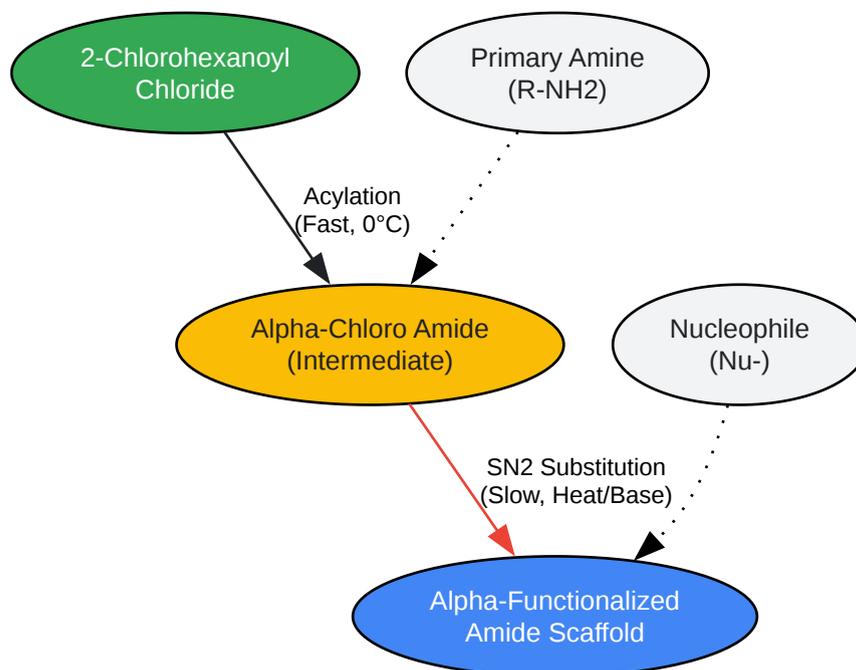
- Setup: Equip a dry round-bottom flask with a magnetic stir bar, reflux condenser, and a drying tube (CaCl<sub>2</sub> or Ar line) to exclude moisture.
- Addition: Charge the flask with 2-chlorohexanoic acid. Add dropwise at room temperature. Note: Gas evolution (HCl, SO<sub>2</sub>) will begin immediately.
- Catalysis: Add 1-2 drops of DMF. This forms the Vilsmeier-Haack reagent intermediate, significantly accelerating the reaction kinetic [1].
- Heating: Heat the mixture to 70°C for 2–3 hours. Monitor cessation of gas evolution.
- Purification (Crucial):
  - Remove excess via rotary evaporation or vacuum stripping at 40°C.
  - Distillation: Perform vacuum distillation. Collect the fraction boiling at 78–82°C (15 mmHg).
  - Quality Check: The product should be a clear, colorless liquid. Yellowing indicates residual sulfur impurities.

## Reactivity & Applications in Drug Design

**2-Chlorohexanoyl chloride** is a "linchpin" reagent. It allows for the sequential introduction of two different nucleophiles: first at the carbonyl carbon (acylation), and second at the  $\alpha$ -carbon (nucleophilic substitution).

## Mechanistic Pathway: Peptidomimetic Synthesis

This workflow demonstrates how the compound is used to build complex amide scaffolds.



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Figure 2: Stepwise functionalization using **2-chlorohexanoyl chloride**. The acyl chloride reacts first, leaving the alpha-chloride available for subsequent modification.

## Key Application Areas

- Lipid-Drug Conjugates (LDCs): The hexanoyl chain increases lipophilicity, facilitating membrane crossing. The -chloro group allows conjugation to drugs via thio-ether or amino linkages.
- Protease Inhibitors: The -chloro ketone or amide motif can act as a covalent trap for serine proteases [2].
- Heterocycle Synthesis: Reaction with amidines or thioamides can cyclize to form imidazoles or thiazoles, common pharmacophores.

## Safety & Handling Protocols

Hazard Class: Corrosive (Skin/Eye Damage), Lachrymator.

- **Moisture Sensitivity:** Hydrolyzes rapidly to release HCl gas. All glassware must be oven-dried.
- **Storage:** Store under inert atmosphere (Argon/Nitrogen) at 2–8°C. Long-term storage at room temperature can lead to darkening and pressure buildup.
- **Neutralization:** Quench spills with saturated sodium bicarbonate ( ) solution. Do not add water directly to the concentrated chemical to avoid violent splashing.

## References

- Clayden, J., Greeves, N., & Warren, S. (2012). Organic Chemistry. Oxford University Press. (Mechanism of DMF catalysis in acid chloride formation).
- Powers, J. C., et al. (2002). "Irreversible Inhibitors of Serine, Cysteine, and Threonine Proteases." Chemical Reviews, 102(12), 4639-4750.
- National Center for Biotechnology Information. (2025). PubChem Compound Summary for CID 12213219, Hexanoyl chloride, 2-chloro-.
- Sigma-Aldrich. (2025). Safety Data Sheet: Acid Chlorides.

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- [1. N,N-二甲基乙酰胺 for synthesis | Sigma-Aldrich \[sigmaaldrich.com\]](#)
- [2. prepchem.com \[prepchem.com\]](#)

- [3. Organic Syntheses Procedure \[orgsyn.org\]](#)
- [4. chemsynthesis.com \[chemsynthesis.com\]](#)
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